

CAS number 100189-16-0 properties and suppliers

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Compound of Interest

Compound Name: 5-(1-Hydroxyethyl)-2-methylpyridine

Cat. No.: B121989

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An In-depth Technical Guide to CAS Number 100189-16-0

This technical guide provides a comprehensive overview of the chemical compound identified by CAS number 100189-16-0, also known as **5-(1-Hydroxyethyl)-2-methylpyridine**. The information is curated for researchers, scientists, and professionals in the field of drug development and organic synthesis. This document details the compound's chemical and physical properties, lists known commercial suppliers, and illustrates its role as a key intermediate in pharmaceutical manufacturing.

Core Chemical Identity

The compound with CAS number 100189-16-0 is a pyridine derivative. Its formal name is 3-Pyridinemethanol, alpha,6-dimethyl-, but it is more commonly referred to as **5-(1-Hydroxyethyl)-2-methylpyridine**.^{[1][2]} It is recognized as a valuable building block in the synthesis of complex organic molecules, particularly active pharmaceutical ingredients (APIs).^{[1][3]}

Chemical and Physical Properties

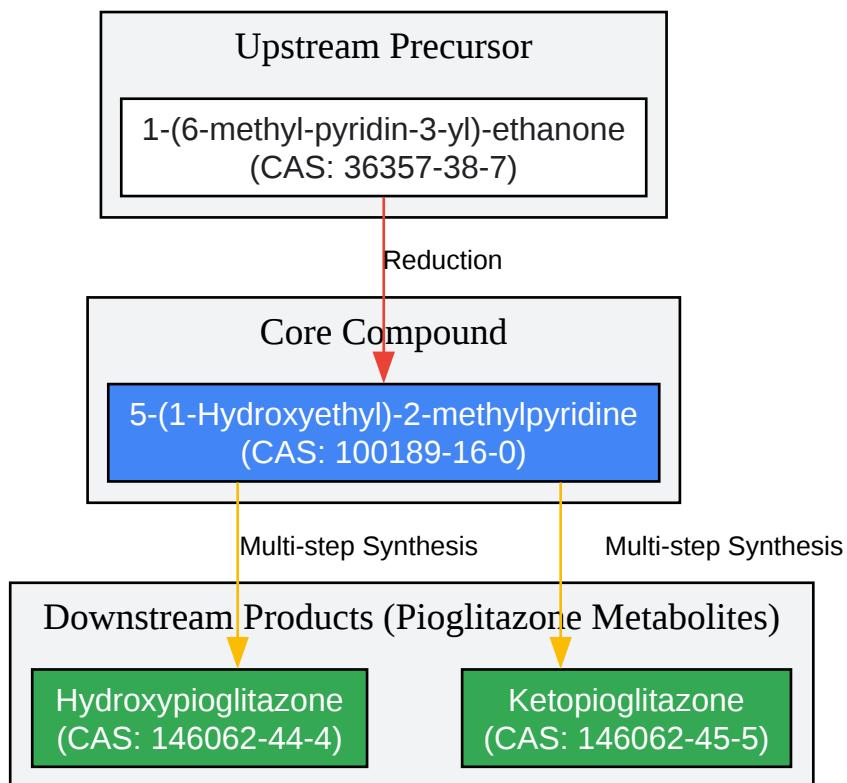
The properties of **5-(1-Hydroxyethyl)-2-methylpyridine** are summarized below. These data are essential for planning chemical reactions, ensuring safe handling, and establishing appropriate storage conditions. The compound typically appears as a colorless to pale yellow liquid or a white solid powder, depending on its purity.^{[2][4]}

Property	Value
CAS Number	100189-16-0
Molecular Formula	C ₈ H ₁₁ NO
Molecular Weight	137.18 g/mol [1] [3]
Boiling Point	246.655 °C at 760 mmHg [1] [5]
Flash Point	102.974 °C [1] [5]
Density	1.055 g/cm ³ [1] [5]
Refractive Index	1.532 [1] [5]
Vapor Pressure	0.014 mmHg at 25 °C [1]
pKa (Predicted)	13.77 ± 0.20 [1]
Storage Conditions	Room temperature, under an inert atmosphere [1] [6]

Applications in Pharmaceutical Synthesis

CAS 100189-16-0 is a crucial intermediate in the synthesis of various pharmaceutical compounds.[\[1\]](#) Its most notable application is in the preparation of metabolites of Pioglitazone, a well-known antidiabetic and antihyperglycemic agent.[\[1\]](#) The molecular structure of **5-(1-Hydroxyethyl)-2-methylpyridine** makes it a key component for building the side chains of more complex drug molecules.[\[1\]](#)

The synthesis pathway diagram below illustrates the role of this compound as an intermediate. It is typically synthesized from an upstream precursor, 1-(6-methyl-pyridin-3-yl)-ethanone, and is then used to build more complex downstream products like Hydroxypioglitazone and Ketopioglitazone, which are metabolites of Pioglitazone.[\[1\]](#)



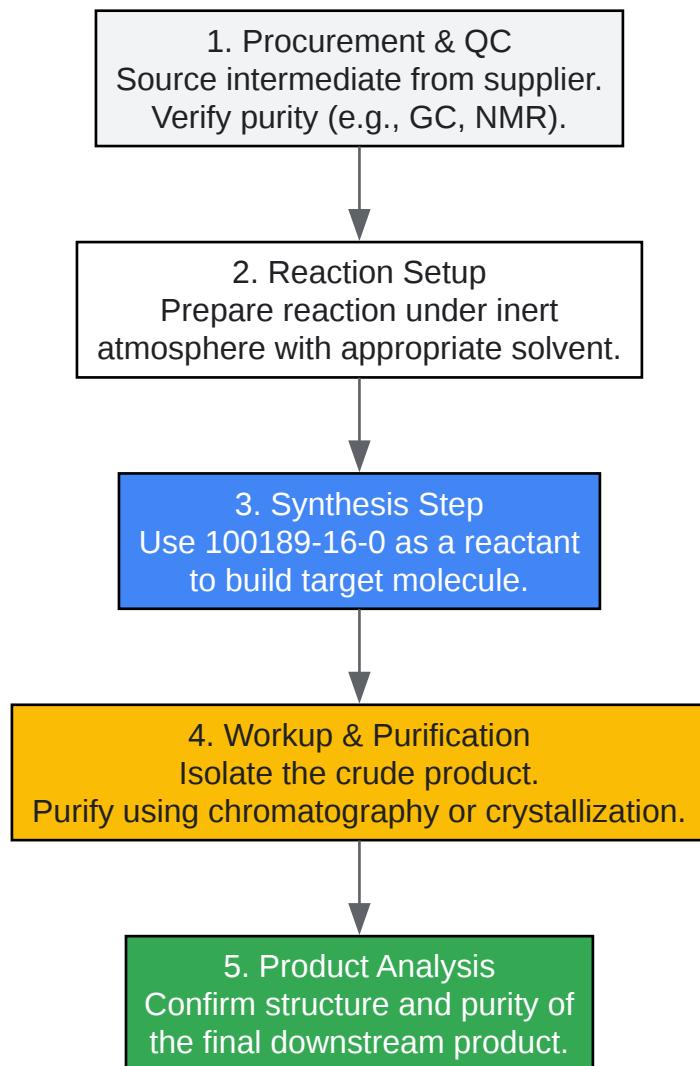
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Synthetic pathway showing the role of CAS 100189-16-0.

Experimental Protocols

Detailed experimental protocols for the synthesis and use of **5-(1-Hydroxyethyl)-2-methylpyridine** are typically found in peer-reviewed scientific literature and patents. The search results confirm its use in the "Synthesis and biological activity of metabolites of the antidiabetic, antihyperglycemic agent pioglitazone".^[1] The general experimental workflow involves the chemical transformation of upstream materials into the target intermediate, followed by its use in subsequent reactions to yield the final product.

The logical workflow for utilizing this compound in a research or development setting is outlined in the diagram below.



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General experimental workflow for using CAS 100189-16-0.

Commercial Suppliers

5-(1-Hydroxyethyl)-2-methylpyridine is available from a variety of chemical suppliers that cater to research and industrial needs. The purity of the compound typically offered is 97% or higher.^[3] The following table lists several known suppliers.

Supplier	Location	Noted Purity/Package
CymitQuimica	-	97%[2]
BLDpharm	Global	-[6]
Laibo Chem (via Orion Cientific)	-	250mg, 1g packages[7][8]
Huateng Pharmaceutical	China	-[9]
Shanghai hekang chemical co.ltd	China	95%[10]
Dayang Chem (Hangzhou) Co.	China	-[11]
Angene Chemical	Global	10g packages[12]
2a biotech	-	98%[13]
Pharmaffiliates	India	-[14]

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